

An In-depth Technical Guide to the Solubility of Methyl Isovalerate

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Compound of Interest

Compound Name: Methyl isovalerate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **methyl isovalerate** in various solvents. The document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize **methyl isovalerate** in their work. The guide details available solubility data, outlines experimental protocols for determining solubility, and provides a logical workflow for solvent selection.

Introduction to Methyl Isovalerate

Methyl isovalerate (C₆H₁₂O₂) is an ester recognized for its characteristic fruity aroma, often described as apple- or pineapple-like. It is a colorless liquid at room temperature and sees use as a flavoring agent in the food industry and as a fragrance component in cosmetics.^{[1][2]} In the pharmaceutical and chemical synthesis sectors, it can be employed as a solvent or an intermediate. A thorough understanding of its solubility in different solvent systems is crucial for its effective application in formulation, reaction chemistry, and purification processes.

Solubility Data

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in various media. While extensive quantitative solubility data for **methyl isovalerate** across a wide range of organic solvents and temperatures is not readily available in published literature, this guide compiles the existing qualitative and limited quantitative information. To

provide a more comprehensive understanding, solubility data for structurally similar esters, namely methyl butyrate and ethyl isovalerate, are also included for comparative purposes.

Table 1: Solubility of **Methyl Isovalerate** and Structurally Similar Esters

Solvent	Methyl Isovalerate	Methyl Butyrate	Ethyl Isovalerate
Water	Insoluble[3][4]; 2892 mg/L at 25 °C (estimated)[5]	Slightly soluble; 1.5 g/100 mL at 22 °C[6]	Slightly soluble; 2.00 g/L[2]
Ethanol	Soluble[3]	Miscible[1][7]	Soluble[2]
Diethyl Ether	Soluble	Soluble[1]	Soluble[2]
Chloroform	Soluble[4][8]	-	-
Ethyl Acetate	Soluble[4][8]	-	-
Benzene	-	-	Readily dissolves
Fixed Oils	Soluble[3]	-	Miscible with most fixed oils[2]
Dipropylene Glycol	Soluble[5]	-	-

Note: "Soluble" and "miscible" are qualitative terms found in the cited literature. Specific quantitative values were not provided in those sources.

Experimental Protocols for Solubility Determination

The following section details experimental methodologies for the quantitative determination of the solubility of a liquid analyte, such as **methyl isovalerate**, in various solvents.

Shake-Flask Method Coupled with Gas Chromatography (GC)

This is a widely accepted method for determining the solubility of a volatile compound in a liquid solvent.

Methodology:

- Preparation of Saturated Solution:
 - In a series of sealed, temperature-controlled vials, add an excess amount of **methyl isovalerate** to a known volume of the desired solvent.
 - Agitate the vials at a constant temperature for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of a distinct layer of undissolved **methyl isovalerate** confirms saturation.
- Sample Preparation:
 - After the equilibration period, cease agitation and allow the phases to separate.
 - Carefully extract an aliquot from the solvent phase, ensuring no undissolved **methyl isovalerate** is transferred. This can be achieved using a syringe, avoiding disturbance of the interface.
- Gas Chromatography (GC) Analysis:
 - Prepare a series of calibration standards of **methyl isovalerate** in the solvent of interest at known concentrations.
 - Inject a known volume of the calibration standards and the saturated solution sample into a gas chromatograph equipped with a suitable column (e.g., a polar capillary column) and a flame ionization detector (FID).
 - Develop a calibration curve by plotting the peak area of **methyl isovalerate** against its concentration for the standards.
 - Determine the concentration of **methyl isovalerate** in the saturated solution sample by interpolating its peak area on the calibration curve. This concentration represents the solubility at the tested temperature.

Gravimetric Method

For non-volatile solvents, a gravimetric approach can be employed.

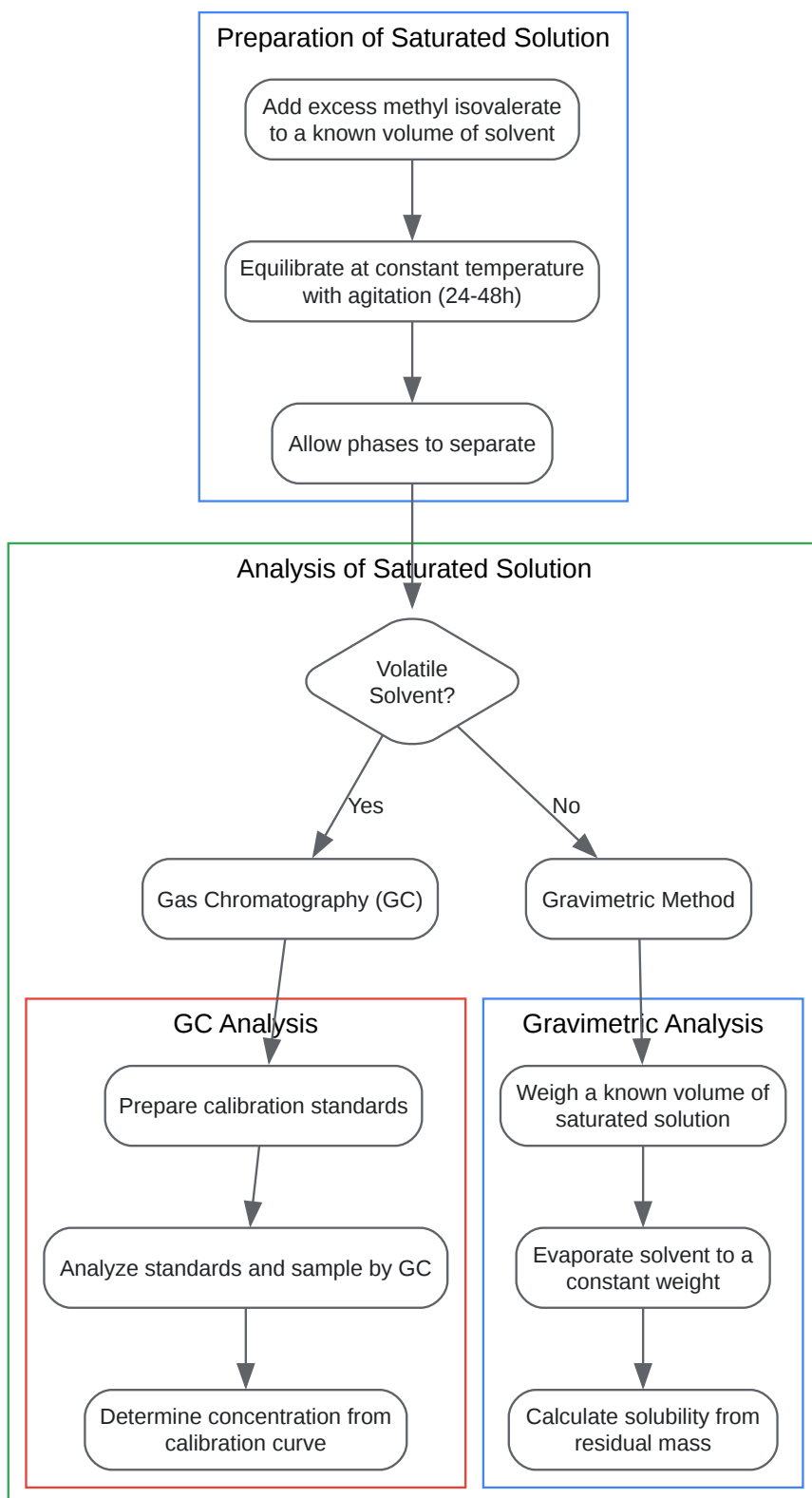
Methodology:

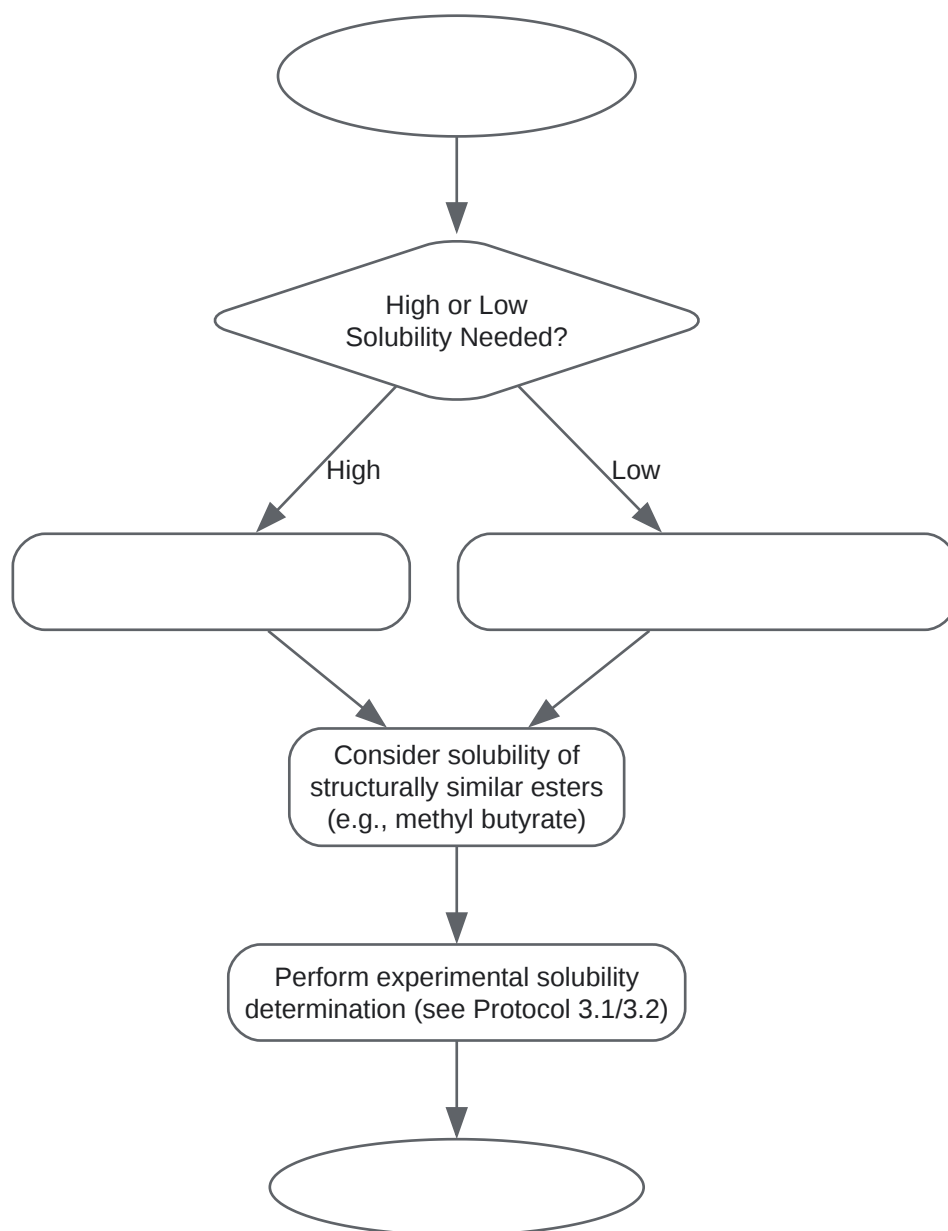
- Preparation of Saturated Solution:
 - Follow the same procedure as in the shake-flask method (section 3.1, step 1) to prepare a saturated solution.
- Sample Analysis:
 - Carefully withdraw a known volume of the saturated solvent phase into a pre-weighed container.
 - Determine the mass of the withdrawn sample.
 - Evaporate the solvent under controlled conditions (e.g., in a vacuum oven at a temperature that evaporates the solvent but not the **methyl isovalerate**) until a constant weight of the remaining **methyl isovalerate** is achieved.
 - The mass of the residual **methyl isovalerate** in the known mass of the saturated solution allows for the calculation of solubility in terms of g/100g of solvent.

Visualization of Experimental and Logical Workflows

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for the experimental determination of **methyl isovalerate** solubility.





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